

Structure-activity relationship (SAR) of 4-thio-substituted pyrazoles

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Compound of Interest

Compound Name: 1-Methyl-4-(methylthio)-1H-pyrazole

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An In-depth Technical Guide to the Structure-Activity Relationship (SAR) of 4-Thio-Substituted Pyrazoles for Researchers, Scientists, and Drug Development Professionals.

Introduction: The Pyrazole Scaffold in Medicinal Chemistry

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is a cornerstone of modern medicinal chemistry.^{[1][2][3][4]} Its rigid structure, capacity for hydrogen bonding, and favorable pharmacokinetic properties make it a "privileged scaffold" in drug discovery.^[1] Pyrazole derivatives have demonstrated a vast array of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral effects.^{[1][2][4][5][6]} The versatility of the pyrazole core allows for substitutions at various positions, enabling fine-tuning of a compound's biological activity. This guide will focus on the structure-activity relationship (SAR) of pyrazoles with a sulfur-containing substituent at the 4-position, a modification that has led to the discovery of potent and selective therapeutic agents.

The Strategic Importance of the 4-Thio-Substituent

The introduction of a thio-substituent at the C4 position of the pyrazole ring can significantly influence a molecule's physicochemical properties and biological activity. The sulfur atom can act as a hydrogen bond acceptor and its various oxidation states and the diverse groups that can be attached to it (e.g., alkyl, aryl, cyano) offer a wide range of possibilities for modulating lipophilicity, electronic properties, and steric interactions with biological targets.

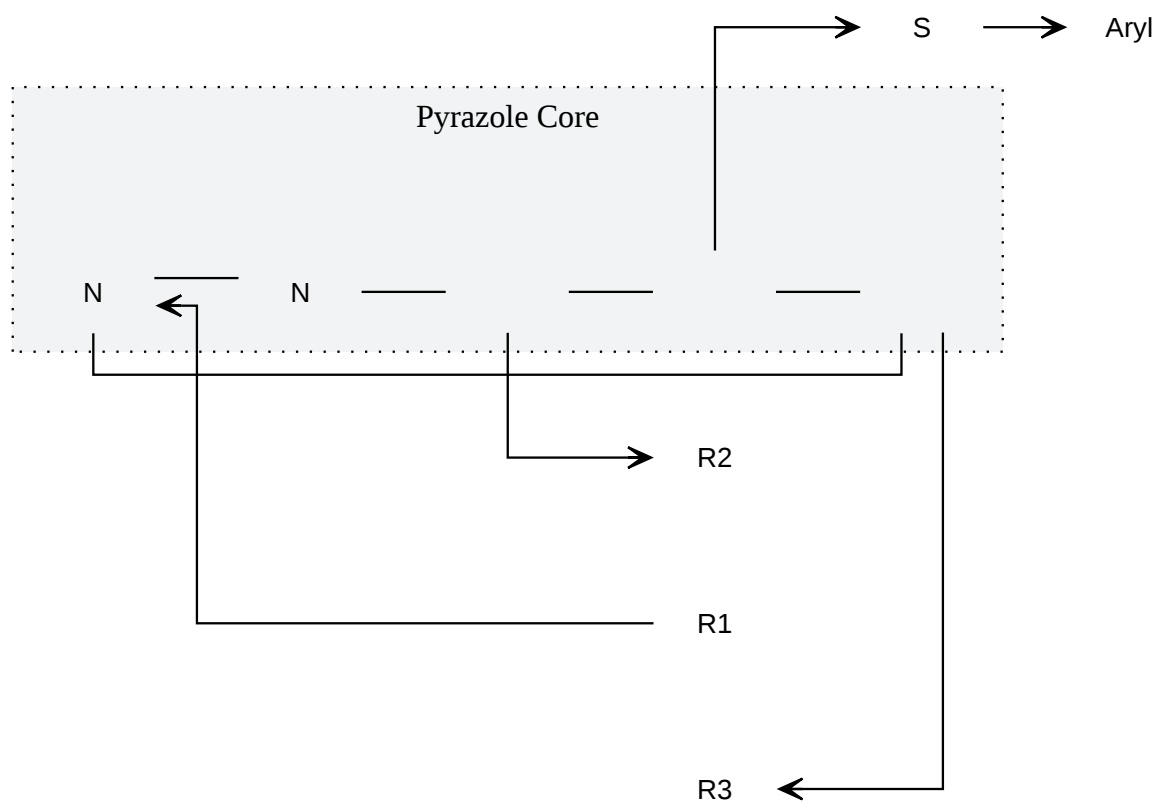
Structure-Activity Relationship of 4-Thio-Substituted Pyrazoles

The biological activity of 4-thio-substituted pyrazoles is highly dependent on the nature of the substituent on the sulfur atom, as well as the other substituents on the pyrazole ring.

Anticancer Activity

4-Thio-substituted pyrazoles have emerged as a promising class of anticancer agents, with many exhibiting potent activity against various cancer cell lines.^{[5][7][8]} A key area of investigation has been their role as kinase inhibitors.^{[8][9]}

A study on novel 4-thiophenyl-pyrazole derivatives as dual EGFR and VEGFR-2 inhibitors revealed important SAR insights.^{[10][11]} The general structure of these compounds is shown below:



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Caption: General structure of 4-thiophenyl-pyrazole derivatives.

Compound	R1	R2	R3	4-Thio-Substituent	HepG-2 IC50 (μM)	MCF-7 IC50 (μM)	EGFR IC50 (μM)	VEGF R-2 IC50 (μM)
2a	Phenyl	H	CN	4-chlorophenyl	0.89	1.02	0.209	0.195
6a	Phenyl	H	CN	4-methoxyphenyl	1.15	1.32	-	-
7a	Phenyl	H	CN	4-methylphenyl	1.03	1.21	-	-
10b	Phenyl	H	CN	4-fluorophenyl	0.78	0.95	0.161	0.141
15a	Phenyl	H	CN	2,4-dichlorophenyl	0.95	1.11	-	-
18a	Phenyl	H	CN	4-nitrophenyl	1.28	1.45	-	-

Data summarized from a study on dual EGFR/VEGFR-2 inhibitors.[\[10\]](#)[\[11\]](#)

Key SAR insights for anticancer activity:

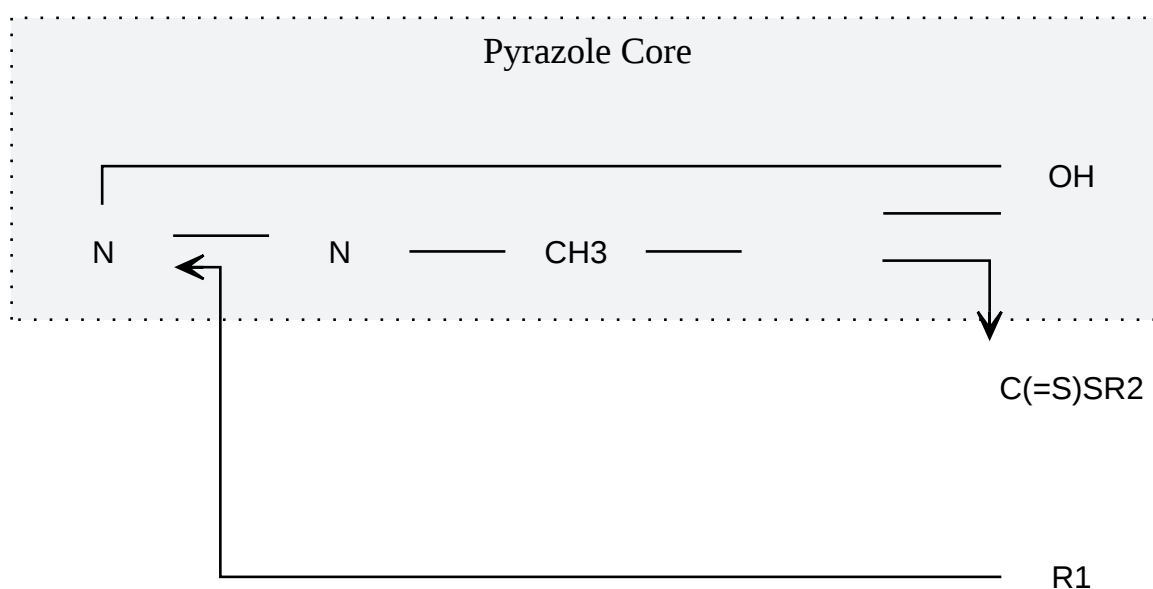
- Substitution on the Thiophenyl Ring: Electron-withdrawing groups on the 4-thiophenyl moiety, such as fluoro (in compound 10b) and chloro (in compound 2a), led to enhanced anticancer activity and potent dual inhibition of EGFR and VEGFR-2.[\[10\]](#)[\[11\]](#) In contrast, electron-donating groups like methoxy (in compound 6a) and methyl (in compound 7a) resulted in slightly reduced activity.[\[10\]](#)[\[11\]](#) The presence of a nitro group (in compound 18a)

also decreased the activity, suggesting that the electronic nature and size of the substituent are critical.

- Other Substituents on the Pyrazole Ring: The presence of a cyano group at the C5 position and a phenyl group at the N1 position were common features in the most active compounds.

Antimicrobial Activity

4-Thio-substituted pyrazoles also exhibit significant antimicrobial properties. A study on pyrazole-4-carbodithioates as antibacterials against methicillin-resistant *Staphylococcus aureus* (MRSA) provided valuable SAR data.^[12]



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Caption: General structure of pyrazole-4-carbodithioate derivatives.

Compound	R1	R2	MRSA MIC (µg/mL)
HMPC	Phenyl	H	4
Analog 1	4-Fluorophenyl	H	2
Analog 2	4-Chlorophenyl	H	1
Analog 3	4-Bromophenyl	H	0.5
Analog 4	4-Nitrophenyl	H	2
Analog 5	Phenyl	Methyl	8
Analog 6	Phenyl	Ethyl	16
Analog 7	Phenyl	Benzyl	4

Data summarized from a study on pyrazole-4-carbodithioates against MRSA.[12]

Key SAR insights for antibacterial activity:

- The 4-Carbodithioate Moiety is Essential: The 4-carbodithioate functional group was found to be crucial for the anti-MRSA activity.[12]
- Substitution on the N1-Phenyl Ring: The introduction of halogens at the para-position of the N1-phenyl ring generally enhanced the activity, with the bromo-substituted analog being the most potent.[12]
- Substitution on the Dithioester: Alkylation of the terminal sulfur of the carbodithioate group generally led to a decrease in activity, suggesting that a free thiol or the ability to form one might be important for the mechanism of action.[12]

Antileishmanial Activity

4-Thiopyrazolopyrimidines, which can be considered as fused 4-thio-substituted pyrazoles, have shown efficacy against Leishmania species.[13] Thiopurinol (4-thiopyrazolo[3,4-d]pyrimidine) and its ribonucleoside were found to be as effective as their 4-hydroxy counterparts against various Leishmania species in vitro.[13] The study highlighted that the

thio-analogs have a different metabolic pathway compared to the hydroxy-analogs, suggesting a distinct mechanism of action.[13]

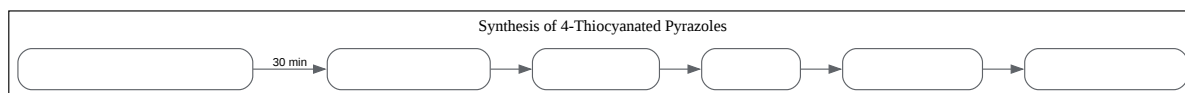
Experimental Protocols

Synthesis of 4-Thio-Substituted Pyrazoles

A common method for the synthesis of 4-thio-substituted pyrazoles is through the oxidative thiocyanation of 4-unsubstituted pyrazoles.[6][14][15]

Step-by-Step Protocol for Oxidative Thiocyanation:

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, a mixture of iodobenzene dichloride (PhICl₂, 2.0 mmol) and ammonium thiocyanate (NH₄SCN, 2.0 mmol) in toluene (5 mL) is stirred at 0 °C for 30 minutes.
- **Addition of Pyrazole:** The starting 4-unsubstituted pyrazole (1.0 mmol) is then added to the reaction mixture.
- **Reaction:** The mixture is stirred at 0 °C for 8 hours.
- **Workup:** After the reaction is complete, the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to afford the desired 4-thiocyanated pyrazole.



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Caption: Workflow for the synthesis of 4-thiocyanated pyrazoles.

Biological Evaluation

In Vitro Anticancer Activity Assay (MTT Assay):

- **Cell Seeding:** Cancer cells (e.g., HepG-2, MCF-7) are seeded in 96-well plates at a density of 5×10^3 cells/well and incubated for 24 hours.
- **Compound Treatment:** The cells are then treated with various concentrations of the test compounds and incubated for a further 48 hours.
- **MTT Addition:** MTT solution (5 mg/mL) is added to each well, and the plates are incubated for 4 hours.
- **Formazan Solubilization:** The medium is removed, and DMSO is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- **IC50 Calculation:** The concentration of the compound that causes 50% inhibition of cell growth (IC50) is calculated.

In Vitro Antibacterial Activity Assay (Broth Microdilution):

- **Preparation of Inoculum:** A bacterial suspension of MRSA is prepared and adjusted to a concentration of 5×10^5 CFU/mL in Mueller-Hinton broth.
- **Serial Dilution of Compounds:** The test compounds are serially diluted in a 96-well plate.
- **Inoculation:** The bacterial inoculum is added to each well.
- **Incubation:** The plates are incubated at 37 °C for 24 hours.
- **MIC Determination:** The minimum inhibitory concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Conclusion and Future Perspectives

The 4-thio-substitution on the pyrazole ring is a valuable strategy in the design of novel therapeutic agents. The structure-activity relationship studies have demonstrated that careful

selection of substituents on the sulfur atom and the pyrazole core can lead to potent and selective inhibitors for various biological targets, including kinases and bacterial enzymes. Future research in this area should focus on expanding the diversity of the thio-substituents, exploring different biological targets, and elucidating the detailed mechanisms of action of these promising compounds. A deeper understanding of the SAR will undoubtedly pave the way for the development of the next generation of 4-thio-substituted pyrazole-based drugs.

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